

Essential Safety and Operational Guide for Handling 2-Mercaptopyrimidine

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Compound of Interest

Compound Name: **2-Mercaptopyrimidine**

Cat. No.: **B073435**

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of **2-Mercaptopyrimidine**.

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for **2-Mercaptopyrimidine** (CAS No. 1450-85-7). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

2-Mercaptopyrimidine is a yellow powder that may cause irritation to the eyes, skin, respiratory system, and digestive tract.^[1] The toxicological properties of this substance have not been fully investigated, warranting cautious handling.^[1]

Engineering Controls: All work with **2-Mercaptopyrimidine** must be conducted in a well-ventilated area.^[2] A certified chemical fume hood is essential to keep airborne concentrations low and prevent inhalation of dust.^[2] An eyewash station and safety shower must be readily accessible in the immediate work area.^[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through all potential routes.

Protection Type	Requirement	Specification
Eye and Face	Safety Goggles	Chemical safety goggles meeting ANSI Z87.1 or equivalent standards are required.
Face Shield	A face shield should be worn in addition to goggles when there is a risk of splashing.	
Skin	Gloves	For incidental contact, nitrile gloves are recommended. For extended contact or immersion, butyl or neoprene gloves should be used. Double-gloving is best practice. Gloves should be inspected before use and changed immediately if contaminated.
Lab Coat	A flame-resistant lab coat with long sleeves and a secure closure must be worn at all times.	
Apron	A chemically resistant apron should be worn over the lab coat when handling larger quantities.	
Footwear	Sturdy, closed-toe shoes are required.	
Respiratory	Respirator	If there is a potential for dust or aerosol generation outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors

and particulates should be used.

Quantitative Data Summary

While specific occupational exposure limits for **2-Mercaptopyrimidine** have not been established, the limits for analogous thiol (mercaptan) compounds provide a conservative guideline for ensuring personnel safety.

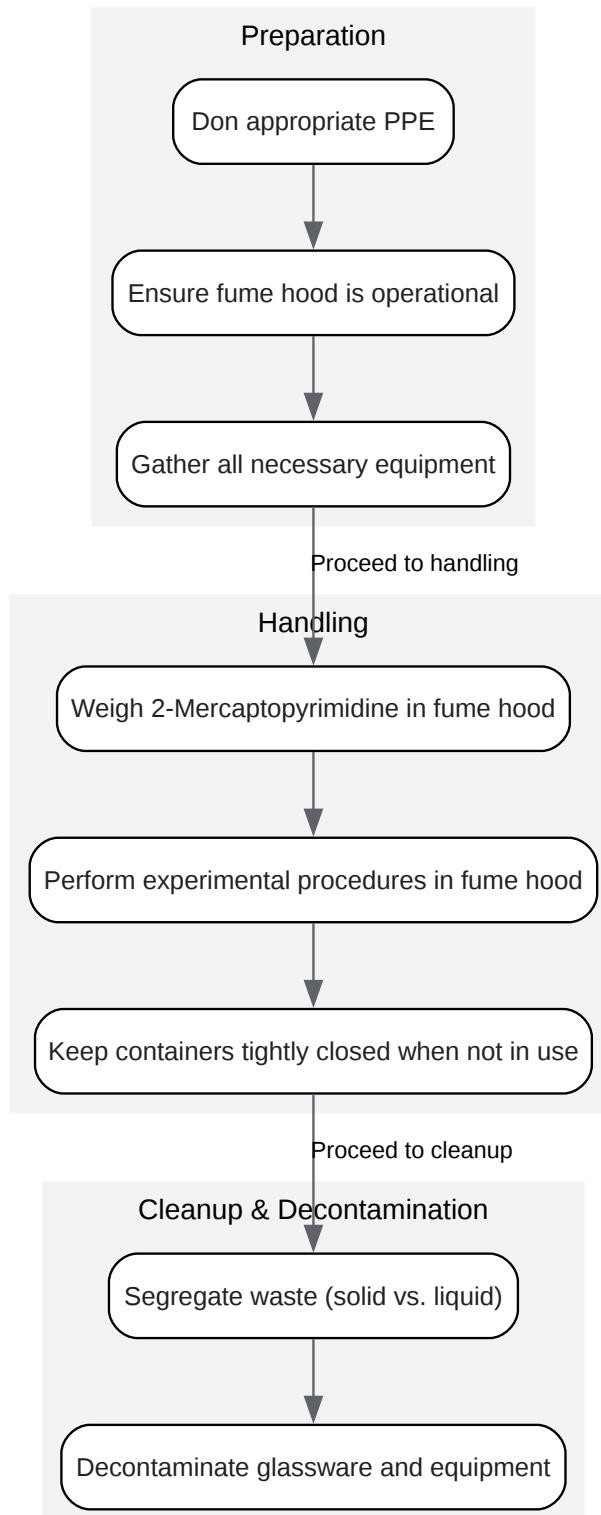
Parameter	Value	Source/Analogue
Molecular Formula	C ₄ H ₄ N ₂ S	-
Molecular Weight	112.15 g/mol	-
Melting Point	230 °C (decomposes)	
Appearance	Yellow Powder	[2]
Occupational Exposure Limits (Analogous Compounds)		
NIOSH REL (Ceiling, 15-min)	0.5 ppm (1.8 mg/m ³)	n-Butyl mercaptan
OSHA PEL (TWA, 8-hr)	10 ppm (35 mg/m ³)	n-Butyl mercaptan
ACGIH TLV (TWA, 8-hr)	0.5 ppm (1.8 mg/m ³)	n-Butyl mercaptan

REL: Recommended Exposure Limit; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average.

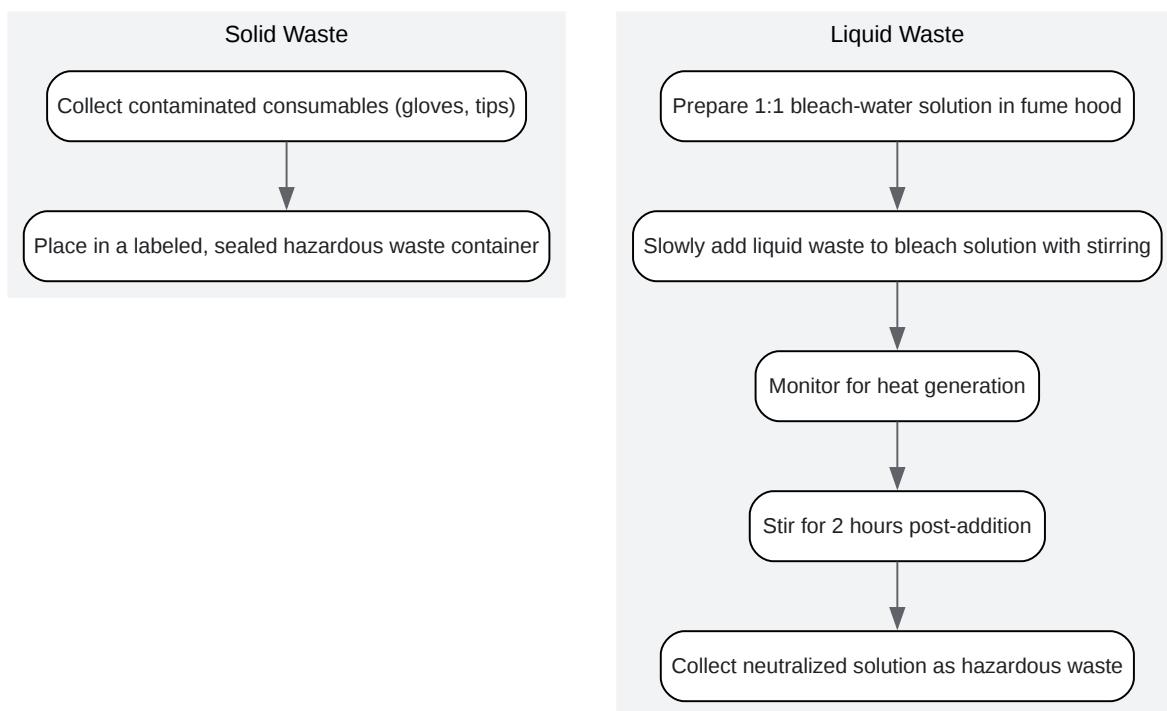
Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural workflow for the safe handling of **2-Mercaptopyrimidine**.

Safe Handling Workflow for 2-Mercaptopyrimidine



Disposal Workflow for 2-Mercaptopyrimidine Waste

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References

- 1. Chapter 8: Decontamination, Disinfection and Spill Response | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
- 2. assets.thermofisher.com [assets.thermofisher.com]

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